



# The Biological Activity of Ginkgo Biloba Extracts: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the biological activities of extracts derived from Ginkgo biloba, with a primary focus on its key active constituents: ginkgolides and flavonoid glycosides. The information presented herein is intended to serve as a resource for researchers, scientists, and professionals involved in drug discovery and development. This document summarizes quantitative data, details relevant experimental protocols, and visualizes key signaling pathways and experimental workflows.

## **Introduction to Ginkgo Biloba Extracts**

Ginkgo biloba is a unique tree species with a long history of use in traditional medicine. Modern research has focused on a standardized extract, EGb 761, which is characterized by its content of 24% flavonoid glycosides and 6% terpene lactones (ginkgolides and bilobalide).[1] These components are believed to be responsible for the extract's diverse pharmacological effects. The biological activities of Ginkgo biloba extracts are multifaceted, encompassing neuroprotective, antioxidant, anti-inflammatory, and antiplatelet properties.[2][3][4]

## **Quantitative Data on Biological Activities**

The biological effects of Ginkgo biloba extracts and its isolated components have been quantified in numerous preclinical studies. The following tables summarize key quantitative data from the available literature.



Table 1: Neuroprotective and Cognitive-Enhancing Effects

| Compound/<br>Extract | Assay   | Model<br>System                    | Concentrati<br>on/Dose | Observed<br>Effect  | Reference |
|----------------------|---|------------------------------------|------------------------|---|-----------|
| Ginkgolide B         | Inhibition of β-amyloid induced neurotoxicity | SH-SY5Y<br>cells                   | 10 μΜ                  | Significant reduction in apoptosis                                | [5]       |
| EGb 761              | Improvement of cognitive function             | Alzheimer's<br>disease<br>patients | 120-240<br>mg/day      | Small but<br>significant<br>improvement<br>in cognitive<br>scores | [6]       |
| EGb 761              | Reduction of vertigo symptoms                 | Patients with vertiginous syndrome | 160 mg/day             | 47% reduction in symptom intensity vs. 18% in placebo             | [1]       |
| Bilobalide           | Protection<br>against<br>hypoxic<br>damage    | Primary<br>cortical<br>neurons     | 5-20 μΜ                | Delayed<br>onset of<br>hypoxic<br>glycolysis                      | [7]       |

Table 2: Anti-inflammatory and Antioxidant Activity



| Compound/<br>Extract | Assay                             | Model<br>System        | Concentrati<br>on/Dose | Observed<br>Effect   | Reference |
|----------------------|-----------------------------------|------------------------|------------------------|--|-----------|
| Ginkgolide B         | Inhibition of PAF receptor        | Human<br>platelets     | 5 μΜ                   | Antagonism of platelet-activating factor induced aggregation | [8]       |
| EGb 761              | Free radical scavenging           | In vitro DPPH<br>assay | 50 μg/mL               | Significant<br>scavenging of<br>DPPH<br>radicals             | [8]       |
| Ginkgo<br>flavonoids | Increased<br>ocular blood<br>flow | Glaucoma<br>patients   | Not specified          | Potential halting of visual field loss progression           | [1]       |
| Ginkgolide A         | Antioxidant<br>effect             | In vitro<br>studies    | Not specified          | Neuroprotecti<br>ve and<br>hepatoprotect<br>ive effects      | [9]       |

Table 3: Anti-Cancer Activity



| Compound/<br>Extract   | Assay                                   | Model<br>System   | Concentrati<br>on/Dose | Observed<br>Effect                                 | Reference |
|------------------------|---|---|------------------------|--|-----------|
| Ginkgolide B           | Induction of apoptosis                  | MCF-7 breast<br>cancer cells  | 5-10 μΜ                | Increased ROS production and caspase activation    | [10]      |
| Ginkgo<br>extract      | Inhibition of<br>tumor<br>proliferation | Human<br>breast cancer<br>cell line<br>(MDA-MB-<br>231)               | Not specified          | Inhibition of cell proliferation                   | [8]       |
| Methanolic<br>extracts | Inhibition of<br>tumor<br>formation     | Agrobacteriu<br>m<br>tumefaciens-<br>induced<br>potato tumor<br>assay | Not specified          | Significant<br>inhibition of<br>tumor<br>formation | [11]      |

## **Experimental Protocols**

This section details the methodologies for key experiments cited in the literature concerning the biological activity of Ginkgo biloba extracts.

#### **Cell Viability and Apoptosis Assay (MTT Assay)**

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity.

#### Protocol:

• Cell Culture: Plate cells (e.g., SH-SY5Y or MCF-7) in a 96-well plate at a density of 1 x 10<sup>4</sup> cells/well and incubate for 24 hours.



- Treatment: Treat the cells with varying concentrations of the Ginkgo extract or isolated ginkgolide for a specified period (e.g., 24, 48, or 72 hours).
- MTT Addition: Add 20 μL of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
- Formazan Solubilization: Remove the supernatant and add 150  $\mu$ L of a solubilizing agent (e.g., DMSO or isopropanol with 0.04 N HCl) to each well.
- Absorbance Measurement: Shake the plate for 15 minutes to dissolve the formazan crystals and measure the absorbance at a wavelength of 570 nm using a microplate reader.

# High-Performance Liquid Chromatography (HPLC) for Ginkgolide Quantification

HPLC is a technique used to separate, identify, and quantify each component in a mixture.

#### Protocol:

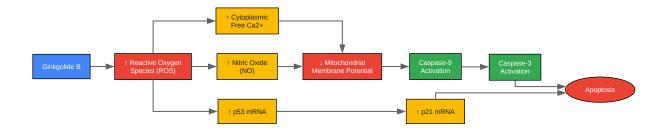
- Sample Preparation: Extract ginkgolides from plant material or biological samples using an appropriate solvent (e.g., methanol or ethyl acetate).[12]
- Chromatographic Conditions:
  - Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μm).[13]
  - Mobile Phase: An isocratic or gradient mixture of methanol and water.
  - Flow Rate: 1.0 mL/min.
  - Detection: UV detector at a wavelength of 220 nm or 250 nm.[13]
- Quantification: Inject the sample into the HPLC system. Identify and quantify the ginkgolides by comparing the retention times and peak areas with those of known standards.

## **Signaling Pathways and Experimental Workflows**



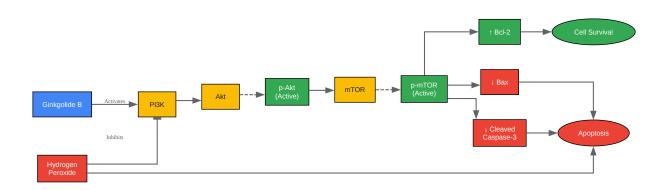
The biological activities of Ginkgo biloba extracts are mediated through various signaling pathways. The following diagrams, created using the DOT language, illustrate some of the key mechanisms and experimental procedures.

### **Signaling Pathways**



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Caption: Ginkgolide B-induced apoptosis signaling pathway in cancer cells.[10]

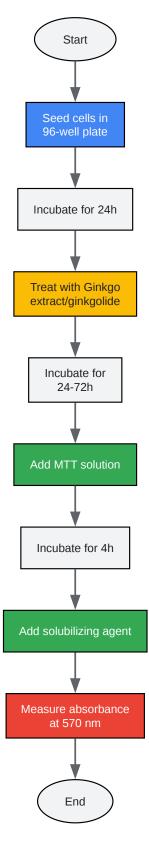


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Caption: Ginkgolide B protects against oxidative stress via the PI3K/Akt/mTOR pathway.[14]

### **Experimental Workflows**





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Caption: Workflow for assessing cell viability using the MTT assay.



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Caption: General workflow for HPLC analysis of ginkgolides.

#### Conclusion

The extracts from Ginkgo biloba leaves, particularly the ginkgolides and flavonoids, exhibit a broad spectrum of biological activities with potential therapeutic applications. The neuroprotective, anti-inflammatory, antioxidant, and anti-cancer effects are supported by a growing body of scientific evidence. This guide provides a foundational understanding of these activities, supported by quantitative data, experimental protocols, and visualizations of the underlying molecular mechanisms. Further research is warranted to fully elucidate the therapeutic potential and to optimize the clinical use of Ginkgo biloba extracts and their purified constituents.

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